

Linderanine C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Linderanine C

Cat. No.: B12377900

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An In-depth Examination of its Chemical Properties, Biological Activity, and Mechanism of Action in Ulcerative Colitis

This technical guide provides a comprehensive overview of **Linderanine C**, a sesquiterpenoid compound with significant therapeutic potential. It is intended for researchers, scientists, and drug development professionals interested in its chemical characteristics and biological activities, particularly its role in modulating inflammatory pathways.

Chemical Identification

Identifier	Value	Source
CAS Number	139681-96-2	[1][2]
IUPAC Name	(1S,7R,12S,13S)-5,10-dimethyl-8,14,16-trioxatetracyclo[10.2.2.0 ^{1,13} .0 ^{7,1} ₁]hexadeca-4,10-diene-9,15-dione	[3]
Molecular Formula	C ₁₅ H ₁₆ O ₅	[3]
Molecular Weight	276.28 g/mol	[3]
Class	Sesquiterpenoid	[4]

Biological Activity and Therapeutic Potential

Linderanine C, a natural compound isolated from the roots of *Lindera aggregata*, has demonstrated significant anti-inflammatory properties.[3][4] Recent research has highlighted its potential as a therapeutic agent for ulcerative colitis (UC), a chronic inflammatory bowel disease.[5]

Studies have shown that **Linderanine C** can effectively reduce the disease activity index in animal models of UC, leading to improvements in colon length and a reduction in pathological changes.[5] The therapeutic effects of **Linderanine C** are attributed to its ability to modulate the immune response, specifically by targeting macrophage polarization.[5]

Quantitative Data Summary

The following table summarizes the key quantitative findings from a study investigating the effects of **Linderanine C** on ulcerative colitis.

Parameter	Effect of Linderanine C
Disease Activity Index (DAI)	Significantly reduced in a DSS-induced colitis mouse model.
Colon Length	Significantly improved (reduced shortening) in a DSS-induced colitis mouse model.
M1 Macrophage Marker (CD86) Expression	Inhibited in RAW264.7 macrophage cells.
Pro-inflammatory Mediator Production (IL-6, TNF- α)	Reduced in RAW264.7 macrophage cells.

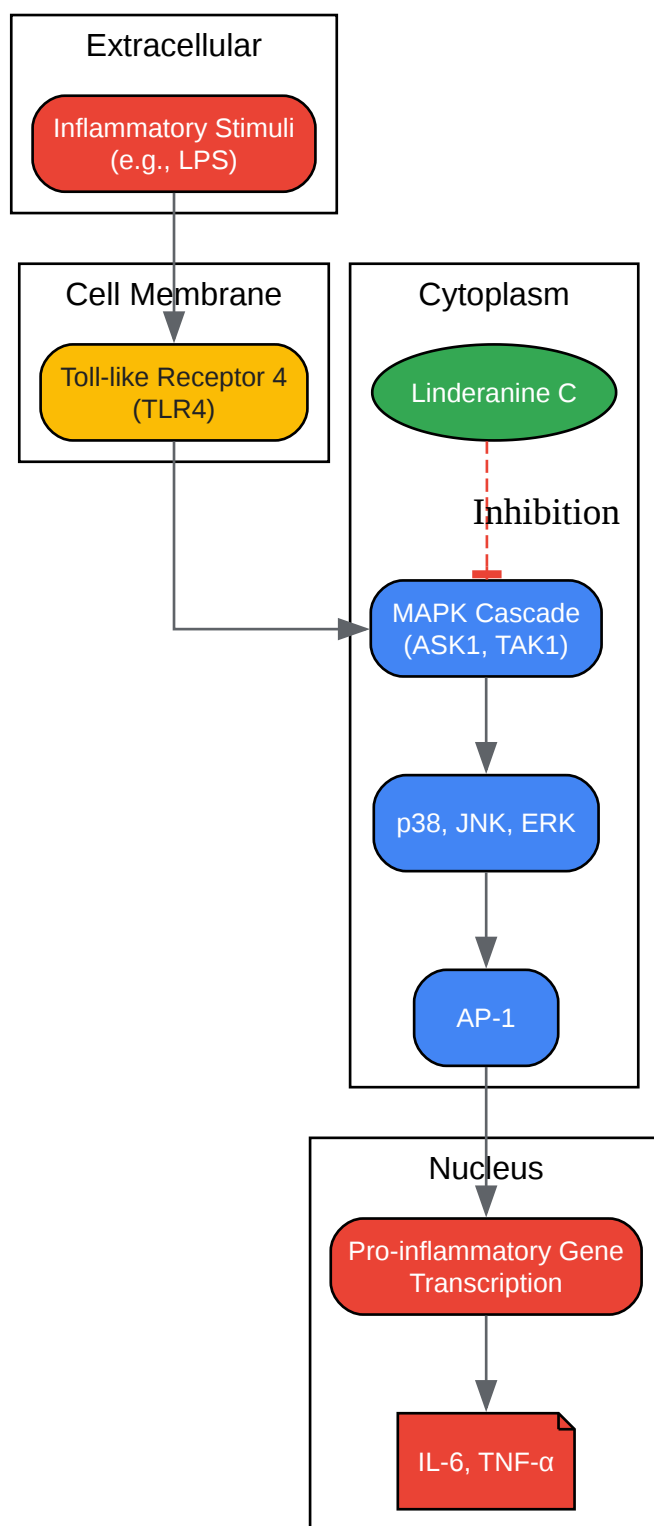
Note: Specific quantitative values were not available in the public domain at the time of this report. The information is based on the reported significant effects in the cited literature.

Mechanism of Action: Inhibition of the MAPK Signaling Pathway

The anti-inflammatory effects of **Linderanine C** are mediated through the inhibition of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.[5] This pathway plays a crucial

role in the production of pro-inflammatory mediators. By inhibiting the MAPK pathway, **Linderanine C** suppresses the M1 polarization of macrophages, leading to a decrease in the production of inflammatory cytokines such as IL-6 and TNF- α .^[5] This, in turn, alleviates the inflammatory response in the colon and reduces inflammation-mediated intestinal epithelial cell injury.^[5]

Signaling Pathway Diagram



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Caption: Inhibition of the MAPK signaling pathway by **Linderanine C**.

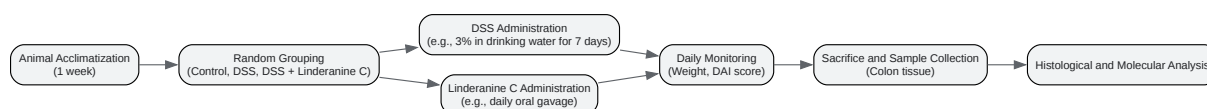
Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **Linderanine C**'s effects on ulcerative colitis.

Dextran Sulfate Sodium (DSS)-Induced Colitis in Mice

This protocol describes the induction of acute colitis in mice, a common model for studying inflammatory bowel disease.

Workflow Diagram:



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